

Butyl Acrylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Butyl acrylate

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Core Identification: CAS Number and Molecular Formula

- CAS Number: 141-32-2[1][2][3]
- Molecular Formula: C₇H₁₂O₂[1][2][4]

Executive Summary

This technical guide provides an in-depth overview of **butyl acrylate**, a critical monomer used extensively in the production of polymers and copolymers. This document outlines its fundamental chemical and physical properties, detailed experimental protocols for its synthesis and polymerization, and an examination of its metabolic pathway. The information is curated to support researchers, scientists, and professionals in drug development and related fields by providing a consolidated resource of technical data and methodologies.

Chemical and Physical Properties

Butyl acrylate is a colorless liquid characterized by a strong, fruity odor.[1][2] It is a flammable substance with low solubility in water but is miscible with many organic solvents.[1][5] The following tables summarize the key physical and chemical properties of **butyl acrylate**.

Table 1: General and Physical Properties of **Butyl Acrylate**

Property	Value
Molecular Weight	128.17 g/mol [1]
Appearance	Colorless liquid[1][2]
Odor	Strong, fruity[1][2]
Density	0.89 g/mL at 20°C[2]
Boiling Point	145 °C (293 °F; 418 K)[2]
Melting Point	-64 °C (-83 °F; 209 K)[2]
Flash Point	39 °C (103 °F; 313 K)[2]
Autoignition Temperature	267 °C (513 °F; 540 K)[2]
Vapor Pressure	4 mmHg at 20°C[2]
Solubility in Water	0.1% (20°C)[2]

Table 2: Chemical and Safety Properties of **Butyl Acrylate**

Property	Value
IUPAC Name	Butyl prop-2-enoate[1]
Synonyms	n-Butyl acrylate, Butyl ester of acrylic acid[2]
Explosive Limits	1.5% - 9.9%[2]
Inhibitor	Often contains hydroquinone or its derivatives to prevent polymerization[2]

Experimental Protocols

Synthesis of Butyl Acrylate via Acid-Catalyzed Esterification

The industrial production of **butyl acrylate** is primarily achieved through the acid-catalyzed esterification of acrylic acid with n-butanol.^[2] Water is produced as a byproduct and is typically removed to drive the reaction to completion.

Objective: To synthesize **butyl acrylate** from acrylic acid and n-butanol.

Materials:

- Acrylic Acid
- n-Butanol
- Acid catalyst (e.g., p-toluenesulfonic acid or sulfuric acid)^[6]
- Polymerization inhibitor (e.g., hydroquinone)^[6]
- Neutralizing agent (e.g., 8% sodium hydroxide solution)^[7]
- Anhydrous sodium sulfate (for drying)

Equipment:

- Round-bottom flask
- Distillation column (e.g., Vigreux)^[6]
- Condenser
- Dean-Stark trap or equivalent for water removal
- Separatory funnel
- Heating mantle
- Magnetic stirrer and stir bar
- Vacuum distillation setup

Procedure:

- **Reaction Setup:** A round-bottom flask is charged with acrylic acid, an excess of n-butanol, a catalytic amount of p-toluenesulfonic acid, and a polymerization inhibitor.[6][7] The flask is equipped with a distillation column and a condenser set up for azeotropic removal of water.
- **Esterification:** The reaction mixture is heated to reflux. The water-butanol azeotrope distills over and is collected. The organic layer from the distillate, rich in butanol, is returned to the reaction flask.[7] The reaction progress is monitored by measuring the amount of water collected.
- **Neutralization:** Upon completion of the reaction, the mixture is cooled to room temperature. The acidic catalyst is neutralized by washing the crude product with an aqueous solution of sodium hydroxide.[7]
- **Purification:** The organic layer is separated and washed with brine to remove any remaining water-soluble impurities. The crude **butyl acrylate** is then dried over anhydrous sodium sulfate.
- **Distillation:** The final product is purified by vacuum distillation to remove unreacted n-butanol and other high-boiling impurities.[6]

Free-Radical Polymerization of Butyl Acrylate

Butyl acrylate is a monomer that readily undergoes free-radical polymerization to form poly(**butyl acrylate**). This polymer is a key component in many adhesives, coatings, and textiles.

Objective: To synthesize poly(**butyl acrylate**) via free-radical polymerization.

Materials:

- **Butyl acrylate** monomer
- Free-radical initiator (e.g., azobisisobutyronitrile - AIBN, or benzoyl peroxide - BPO)
- Solvent (e.g., toluene or ethyl acetate, if performing solution polymerization)
- Chain transfer agent (optional, to control molecular weight)

- Nitrogen or Argon gas (for inert atmosphere)

Equipment:

- Schlenk flask or a three-necked round-bottom flask
- Condenser
- Heating mantle with a temperature controller
- Magnetic stirrer and stir bar
- Inert gas inlet and outlet

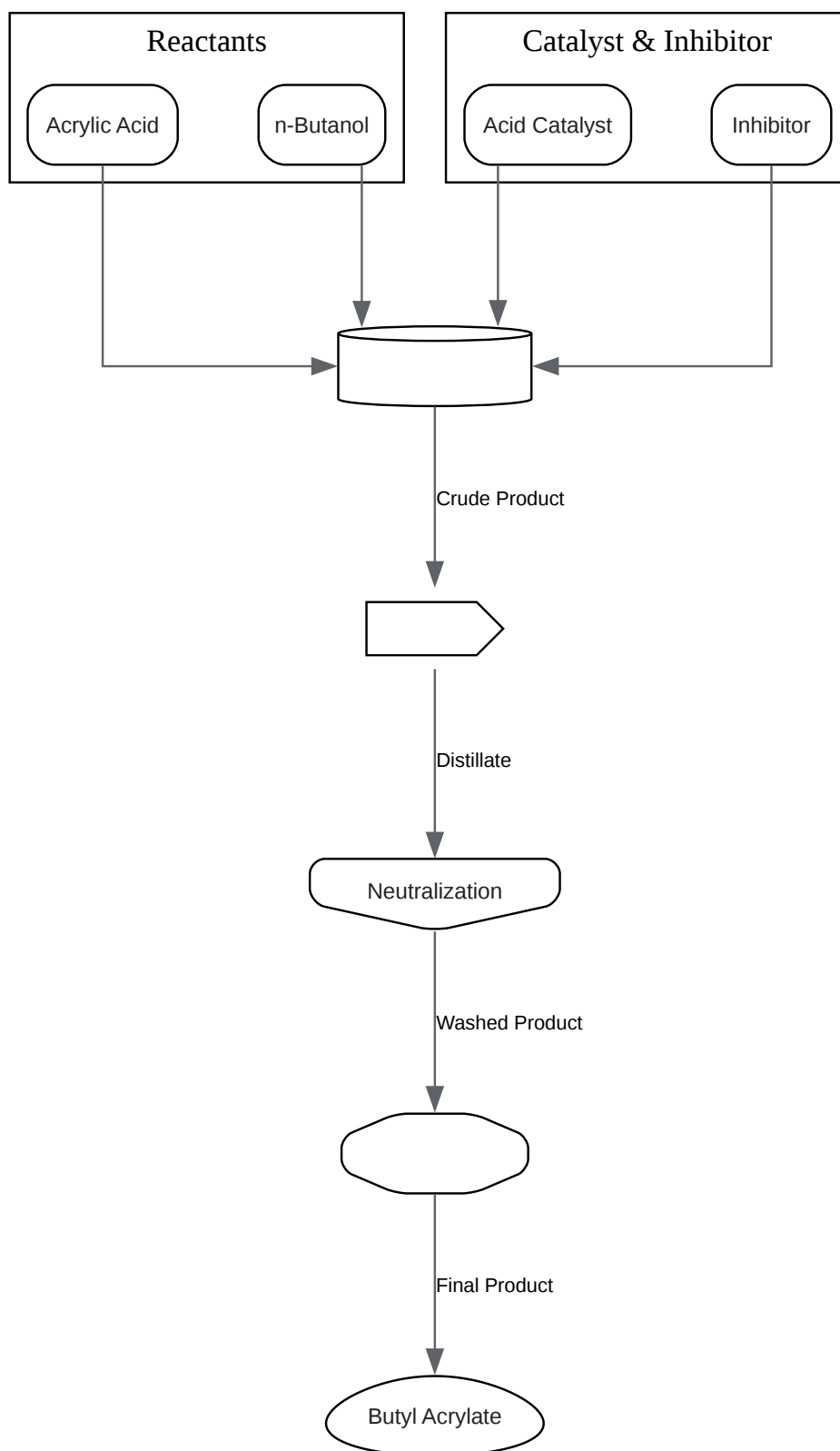
Procedure:

- Monomer Purification: **Butyl acrylate** is passed through a column of basic alumina to remove the inhibitor.
- Reaction Setup: The reaction flask is charged with the purified **butyl acrylate** and solvent (for solution polymerization). The flask is sealed and purged with an inert gas (nitrogen or argon) for at least 30 minutes to remove oxygen, which can inhibit the polymerization.
- Initiation: The free-radical initiator is dissolved in a small amount of the reaction solvent and injected into the reaction flask.
- Polymerization: The reaction mixture is heated to a temperature appropriate for the chosen initiator (e.g., 60-80 °C for AIBN). The polymerization is allowed to proceed for a set amount of time, with continuous stirring.
- Termination: The polymerization is terminated by cooling the reaction mixture to room temperature and exposing it to air.
- Isolation and Purification: The polymer is isolated by precipitation in a non-solvent (e.g., methanol or hexane). The precipitated polymer is then collected by filtration and dried under vacuum to a constant weight.

Signaling Pathways and Workflows

Synthesis of Butyl Acrylate

The synthesis of **butyl acrylate** via esterification is a well-established industrial process. The following diagram illustrates the workflow of this synthesis.

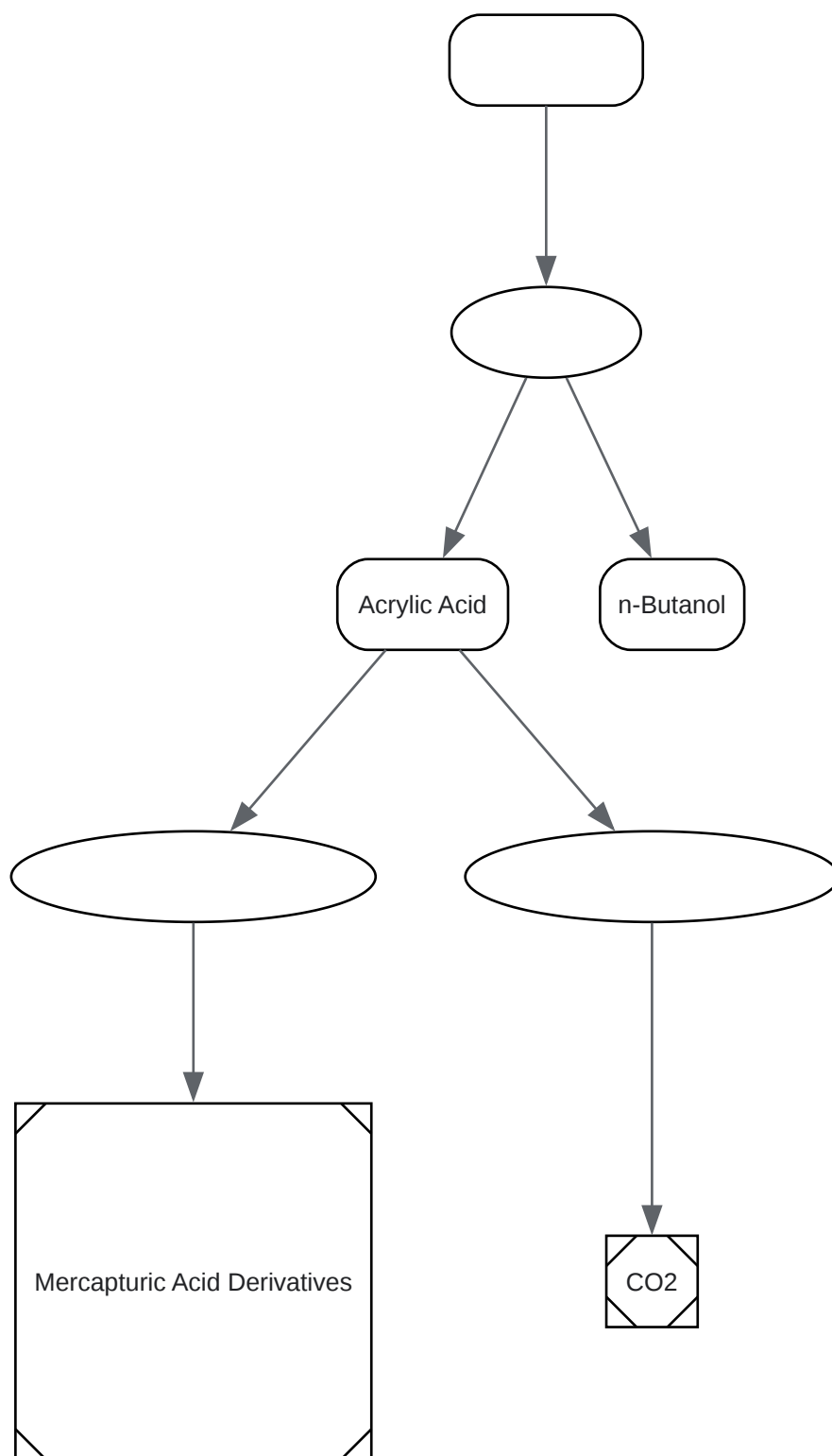


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Caption: Workflow for the synthesis of **butyl acrylate**.

Metabolic Pathway of Butyl Acrylate

In biological systems, **butyl acrylate** is rapidly metabolized. The primary metabolic pathway involves hydrolysis by carboxylesterases, followed by conjugation with glutathione or further metabolism of the resulting acrylic acid.^{[8][9]}



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Caption: Metabolic pathway of **butyl acrylate**.

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